

Personal Protective Equipment & Handling Guide: 4-(4-Acetylphenyl)phenol

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Compound of Interest

Compound Name: 4-(4-Acetylphenyl)phenol

CAS No.: 13021-17-5

Cat. No.: B3046778

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Critical Data Verification: CAS Identifier Mismatch

STOP AND VERIFY: You provided the chemical name **4-(4-Acetylphenyl)phenol** alongside CAS 19926-64-8.

- The Chemical Name corresponds to 4'-Hydroxy-4-acetylbiphenyl (CAS 13021-17-5), a solid biphenyl derivative used in organic synthesis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- The CAS Number (19926-64-8) corresponds to (3Z,6Z,8E)-dodeca-3,6,8-trien-1-ol, a completely different aliphatic alcohol.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Action Required: This guide is written for **4-(4-Acetylphenyl)phenol** (CAS 13021-17-5) based on the specificity of the chemical name. Verify your container's label immediately.[\[1\]](#)[\[7\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) If you possess the aliphatic alcohol, the protocols below (specifically regarding dust control) may not apply.

Part 1: Chemical Hazard Profile & Risk Assessment[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

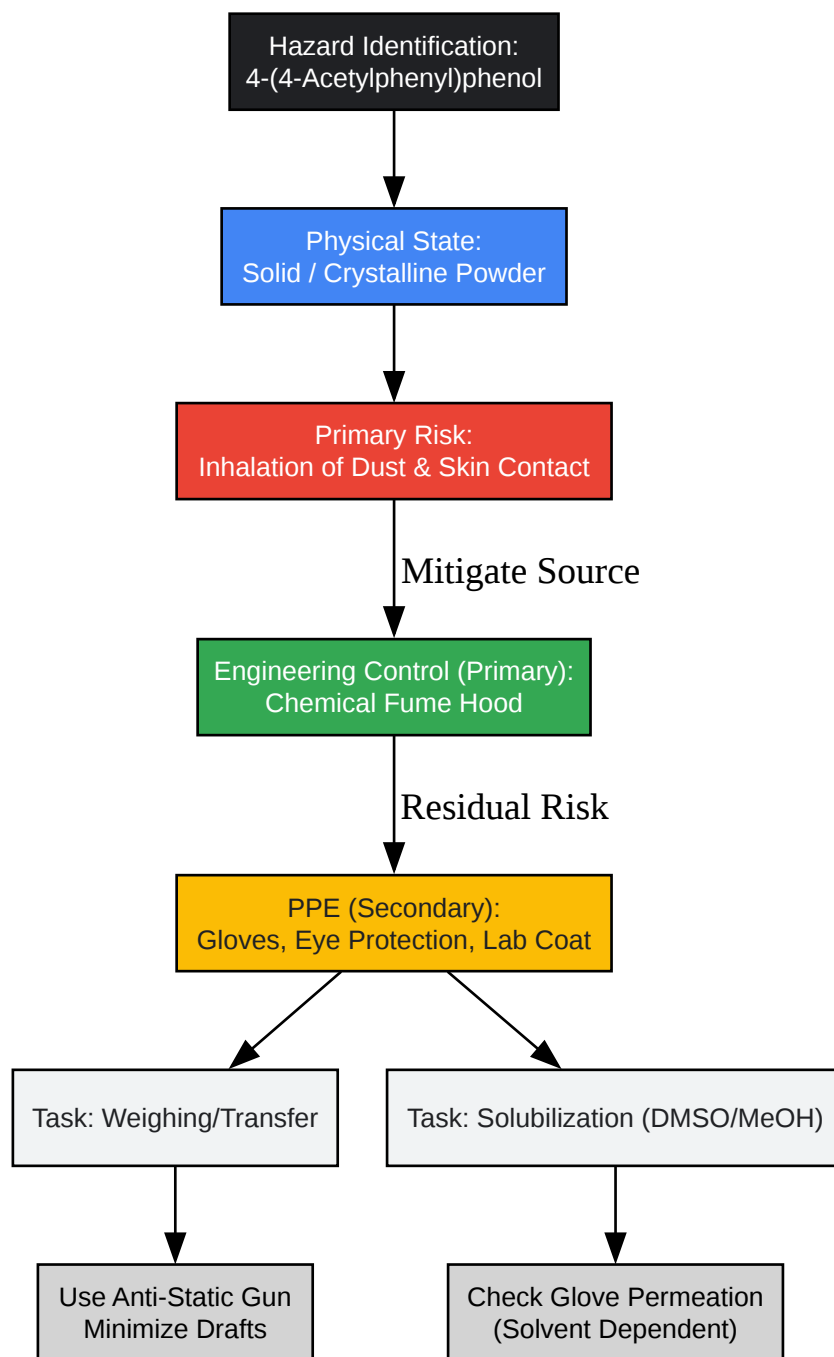
As a Senior Application Scientist, I approach safety not just as compliance, but as a method to ensure experimental reproducibility. Handling **4-(4-Acetylphenyl)phenol** requires managing its physical state (likely a fine crystalline powder) and its chemical reactivity.[\[1\]\[2\]\[7\]\[3\]\[4\]\[5\]\[6\]](#)

Key Hazard Classifications (GHS/CLP):

- Skin Irritation (Category 2): Causes localized inflammation upon contact.[\[1\]\[7\]\[3\]\[4\]\[5\]\[6\]](#)
- Eye Irritation (Category 2A): Particulates can cause severe mechanical and chemical irritation.[\[1\]\[7\]\[3\]\[4\]\[5\]\[6\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): Respiratory tract irritation.[\[1\]\[7\]\[3\]\[4\]\[5\]\[6\]](#) Inhalation of dust is the primary exposure vector.[\[1\]\[7\]\[3\]\[4\]\[5\]\[6\]](#)
- Aquatic Toxicity (Chronic Category 2): Toxic to aquatic life with long-lasting effects.[\[1\]\[7\]\[3\]\[4\]\[5\]\[6\]\[8\]](#) This dictates your disposal protocols.

Risk Assessment Logic Flow

The following diagram illustrates the decision-making process for handling this compound, prioritizing Engineering Controls over PPE.



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Figure 1: Risk Assessment Workflow. Note the critical reliance on engineering controls before PPE selection.

Part 2: Personal Protective Equipment (PPE) Matrix

PPE is your last line of defense.^{[1][7][3][4][5][6]} For this compound, we focus on preventing dermal absorption and inhalation of particulates.^{[1][7][3][6]}

PPE Category	Specification	Scientific Rationale
Hand Protection	Nitrile Rubber (0.11 mm min. ^{[1][2][4][5][6]} thickness)	Why: Nitrile offers excellent resistance to solid irritants. ^{[1][7][3][5][6]} Caution: If dissolved in DMSO or DCM, standard nitrile degrades quickly. ^{[1][7][3]} Use Double-Gloving or Laminate (Silver Shield) gloves for solutions. ^{[1][7][3][4][5][6]}
Eye Protection	Chemical Safety Goggles (ANSI Z87.1 / EN 166)	Why: Safety glasses are insufficient for fine powders which can bypass side shields. ^{[1][2][7][3][6]} Goggles provide a seal against airborne dust. ^{[1][7][3][4][5][6]}
Respiratory	N95 / P2 Respirator (if outside hood)	Why: Only required if handling outside a fume hood (not recommended). ^{[1][2][7][3][4]} The solid powder poses a significant inhalation risk (STOT-SE 3). ^{[1][7][3][4][5][6]}
Body Protection	Lab Coat (Cotton/Poly blend) + Closed-toe Shoes	Why: Prevents accumulation of dust on street clothes. ^{[1][2][7][3][4][5][6]} Synthetic fibers can build static charge, scattering the powder; cotton blends are preferred. ^{[1][7][3][6]}

Part 3: Operational Protocol (Step-by-Step)

This protocol ensures containment.^{[1][7][3][4][5][6]} The primary error mode with biphenyl derivatives is static-induced scattering during weighing.^{[1][7][3][4][5][6]}

Phase A: Preparation & Weighing

- Engineering Setup: Ensure Fume Hood face velocity is 0.3–0.5 m/s. Clear the sash area.
- Static Control: Place an ionizing bar or use an anti-static gun on the weighing boat. Biphenyl derivatives are often dielectric and will "jump" due to static.
- Transfer:
 - Open the stock container inside the hood.
 - Use a disposable spatula.
 - Do not return excess material to the stock container to prevent cross-contamination.

Phase B: Solubilization (The Critical Danger Point)

Once dissolved, the chemical can penetrate skin faster depending on the solvent.

- Solvent: DMSO or Ethanol.
- Protocol: Add solvent slowly to the solid.
- Glove Change: If you splash DMSO solution on your nitrile gloves, change them immediately. DMSO permeates nitrile in <5 minutes, carrying the **4-(4-Acetylphenyl)phenol** through the skin barrier.

Phase C: Waste Disposal

- Solid Waste: Collect contaminated weigh boats, paper towels, and gloves in a dedicated "Hazardous Solid Waste" bag. Label as "Toxic to Aquatic Life."
- Liquid Waste: Segregate into "Non-Halogenated Organic Waste" (if using Ethanol/DMSO). Never pour down the drain.

Part 4: Emergency Response

- In Case of Skin Contact:

- Brush off loose powder before wetting (preventing increased surface area contact).[\[1\]](#)[\[7\]](#)[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Wash with soap and water for 15 minutes.[\[1\]](#)[\[7\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- In Case of Eye Contact:
 - Flush immediately at an eyewash station for 15 minutes.[\[1\]](#)[\[7\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Hold eyelids open to ensure irrigation of the entire eye surface.[\[1\]](#)[\[7\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Spill Cleanup:
 - Do not dry sweep. This generates dust.[\[1\]](#)[\[7\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Cover spill with a wet paper towel (solvent-dampened or water) to suppress dust.[\[1\]](#)[\[7\]](#)[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Scoop up damp material and place in hazardous waste.[\[1\]](#)[\[7\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

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[\[4\]](#)[\[5\]](#)[\[6\]](#) (General Biphenyl Hazard Classification Read-Across).[\[1\]](#)[\[7\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Retrieved October 26, 2023 from [\[Link\]](#)[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[3\]](#)[\[4\]](#)

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